

# 4-Ethoxybenzamide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Ethoxybenzamide

Cat. No.: B1582668

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## Abstract

**4-Ethoxybenzamide**, a member of the benzamide class of organic compounds, has found utility primarily as an intermediate in chemical synthesis. This technical guide provides a detailed overview of its discovery and history, physicochemical properties, synthesis, and characterization. While specific biological activities and defined signaling pathways for **4-Ethoxybenzamide** are not extensively documented in publicly available literature, this guide outlines general methodologies for its synthesis and analysis based on established chemical principles and data from closely related compounds. All quantitative data are presented in structured tables, and a proposed experimental workflow for its synthesis is visualized.

## Introduction

**4-Ethoxybenzamide** (CAS No. 55836-71-0) is a white crystalline solid. It belongs to the family of benzamides, which are characterized by a benzene ring attached to an amide functional group. The presence of an ethoxy group at the para position of the benzene ring influences its physicochemical properties. While its primary application lies in organic synthesis, the broader class of benzamides has been explored for various pharmacological activities. This document aims to consolidate the available technical information on **4-Ethoxybenzamide**.

## Discovery and History

Detailed historical information regarding the specific discovery of **4-Ethoxybenzamide** is not well-documented in readily accessible scientific literature. However, the development of benzamide derivatives is closely linked to the advancement of organic synthesis from the 19th century onwards. The functionalization of benzoic acid and its derivatives has been a fundamental aspect of organic chemistry, leading to the synthesis of a vast array of compounds with diverse applications. The synthesis of alkoxy-substituted benzamides, including **4-Ethoxybenzamide**, would have followed the establishment of reliable etherification and amidation reactions. Its positional isomer, 2-ethoxybenzamide, also known as ethenzamide, is a well-known analgesic and anti-inflammatory drug, suggesting that research into the biological activities of ethoxy-substituted benzamides has been of interest.

## Physicochemical Properties

The known physicochemical properties of **4-Ethoxybenzamide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	
Molecular Weight	165.19 g/mol	
Appearance	White to off-white solid	
Melting Point	208-210 °C	
CAS Number	55836-71-0	
SMILES	CCOc1ccc(cc1)C(N)=O	
InChI	1S/C9H11NO2/c1-2-12-8-5-3-7(4-6-8)9(10)11/h3-6H,2H2,1H3,(H2,10,11)	

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-Ethoxybenzamide** from a peer-reviewed journal is not readily available. However, based on general principles of organic

synthesis for analogous benzamides, a plausible two-step synthesis starting from 4-ethoxybenzoic acid is proposed below.

## Synthesis of 4-Ethoxybenzoyl Chloride from 4-Ethoxybenzoic Acid

Objective: To convert 4-ethoxybenzoic acid to its corresponding acid chloride, a more reactive intermediate for amidation.

Materials:

- 4-Ethoxybenzoic acid
- Thionyl chloride ( $\text{SOCl}_2$ ) or Oxalyl chloride ( $(\text{COCl})_2$ )
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Dry glassware under an inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-ethoxybenzoic acid in an excess of thionyl chloride.
- Gently reflux the mixture for 2-3 hours. The reaction progress can be monitored by the cessation of gas evolution ( $\text{HCl}$  and  $\text{SO}_2$ ).
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure.
- The resulting crude 4-ethoxybenzoyl chloride can be used directly in the next step or purified by vacuum distillation.

## Synthesis of 4-Ethoxybenzamide from 4-Ethoxybenzoyl Chloride

Objective: To form the amide by reacting 4-ethoxybenzoyl chloride with an ammonia source.

#### Materials:

- 4-Ethoxybenzoyl chloride
- Concentrated aqueous ammonia ( $\text{NH}_4\text{OH}$ ) or ammonia gas
- Anhydrous dichloromethane (DCM) or diethyl ether
- Ice bath

#### Procedure:

- Dissolve the crude 4-ethoxybenzoyl chloride in an anhydrous solvent such as DCM or diethyl ether in a flask placed in an ice bath.
- Slowly add an excess of concentrated aqueous ammonia dropwise with vigorous stirring. Alternatively, bubble ammonia gas through the solution.
- A white precipitate of **4-Ethoxybenzamide** will form.
- Continue stirring for an additional 30 minutes at room temperature.
- Filter the solid product and wash it with cold water to remove any ammonium chloride.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to yield pure **4-Ethoxybenzamide**.

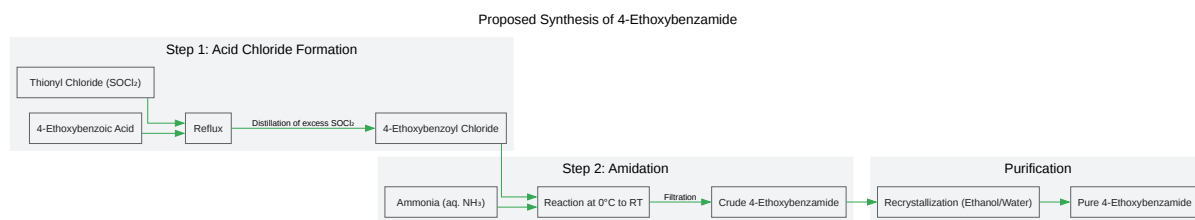
## Characterization Data

The following table summarizes expected analytical data for **4-Ethoxybenzamide**.

Analysis	Expected Results
$^1\text{H}$ NMR	Predicted peaks corresponding to the ethoxy protons (triplet and quartet), aromatic protons (two doublets), and amide protons (broad singlet).
$^{13}\text{C}$ NMR	Predicted peaks for the ethoxy carbons, aromatic carbons (including the ipso-carbons), and the carbonyl carbon of the amide.
IR Spectroscopy	Characteristic peaks for N-H stretching (amide), C=O stretching (amide), C-O stretching (ether), and aromatic C-H stretching.
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight of 165.19 g/mol .

## Mandatory Visualization

### Proposed Experimental Workflow for the Synthesis of 4-Ethoxybenzamide



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Caption: Proposed two-step synthesis of **4-Ethoxybenzamide** from 4-ethoxybenzoic acid.

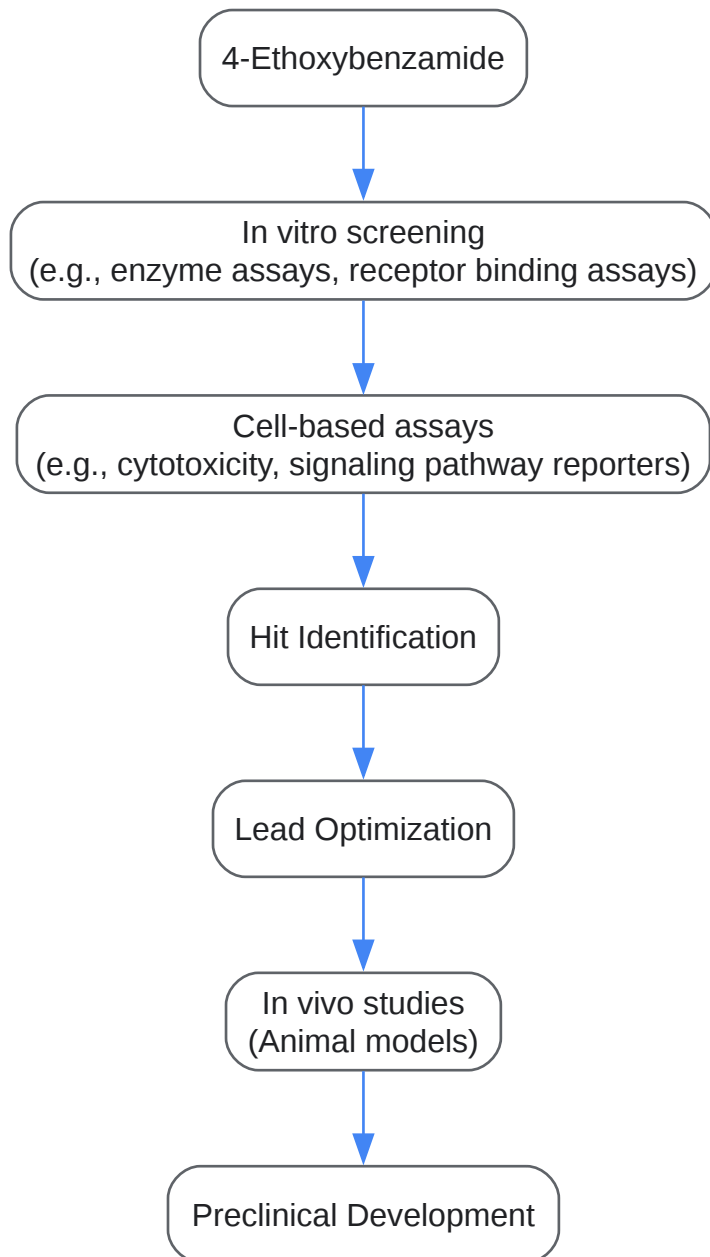
## Biological Activity and Signaling Pathways

There is a lack of specific studies in the public domain detailing the biological activity or the mechanism of action of **4-Ethoxybenzamide**. While many benzamide derivatives exhibit a wide range of pharmacological effects, including antipsychotic, antiemetic, and antiarrhythmic activities, no such data has been specifically reported for **4-Ethoxybenzamide**.

Consequently, there are no known signaling pathways directly associated with **4-Ethoxybenzamide**. Research into its biological effects would be a novel area of investigation. A general workflow for such a study is presented below.

## General Workflow for Biological Activity Screening

## General Workflow for Biological Screening



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Caption: A generalized workflow for the initial biological evaluation of a compound.

## Conclusion

**4-Ethoxybenzamide** is a chemical compound with well-defined physicochemical properties but limited documented history and biological characterization. Its primary role to date has been as an intermediate in organic synthesis. This guide provides a foundational understanding of the

compound, including a proposed, detailed protocol for its synthesis and characterization. The absence of data on its biological activity and mechanism of action represents an opportunity for future research to explore the potential therapeutic applications of this and related alkoxy-substituted benzamides.

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